

Solubility Profile of Tetrakis(4-bromophenyl)methane: A Technical Guide

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Compound of Interest

Compound Name: **Tetrakis(4-bromophenyl)methane**

Cat. No.: **B171993**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Tetrakis(4-bromophenyl)methane** (TBPM), a pivotal building block in the synthesis of advanced materials such as porous aromatic frameworks (PAFs) and other complex molecular architectures.^[1] Understanding the solubility of this compound is critical for its purification, reaction optimization, and the development of novel applications.

Core Solubility Data

Quantitative solubility data for **Tetrakis(4-bromophenyl)methane** in a wide array of common laboratory solvents is not extensively documented in publicly available literature. However, through a combination of calculated values and solubility information inferred from experimental procedures, a general solubility profile can be established.

A calculated estimate suggests that **Tetrakis(4-bromophenyl)methane** is practically insoluble in water, with a predicted solubility of 1.8×10^{-7} g/L at 25°C.^[2] This extremely low aqueous solubility is consistent with its nonpolar, hydrophobic molecular structure.

Qualitative and semi-quantitative data from various sources indicate its solubility in common organic solvents. This information is summarized in the table below.

Solvent	Formula	Type	Solubility (at approx. RT)	Notes
Chloroform	CHCl ₃	Halogenated	Soluble (up to 0.11 M)	A 0.11 M solution can be prepared for recrystallization purposes. [3]
Dimethylformamide	C ₃ H ₇ NO	Polar Aprotic	Soluble	Used as a solvent for reactions involving Tetrakis(4-bromophenyl)methane, such as the synthesis of porous aromatic frameworks. [3]
Tetrahydrofuran	C ₄ H ₈ O	Ether	Soluble	Utilized as a solvent in synthetic procedures involving Tetrakis(4-bromophenyl)methane.
Ethanol	C ₂ H ₅ OH	Polar Protic	Sparingly Soluble / Insoluble	Used as an anti-solvent in the recrystallization of Tetrakis(4-bromophenyl)methane from chloroform. [3]
Dimethyl Sulfoxide	C ₂ H ₆ OS	Polar Aprotic	Limited Solubility	Inferred from the observation that the related

compound,
tetraphenylmetha
ne, has limited
solubility in
DMSO.[3]

Water	H ₂ O	Polar Protic	Insoluble (1.8 x 10 ⁻⁷ g/L, calculated)	[2]
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Experimental Protocols

Determination of Solubility

A precise experimental protocol for determining the solubility of **Tetrakis(4-bromophenyl)methane** in various solvents would typically involve the following steps:

- Material Preparation: Ensure the **Tetrakis(4-bromophenyl)methane** is of high purity, as impurities can affect solubility.
- Equilibrium Method: Add an excess amount of the solid compound to a known volume of the solvent in a sealed container.
- Agitation and Temperature Control: The mixture is agitated (e.g., using a magnetic stirrer or shaker) at a constant, controlled temperature until equilibrium is reached. This may take several hours or days.
- Phase Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Concentration Analysis: The concentration of **Tetrakis(4-bromophenyl)methane** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, high-performance liquid chromatography (HPLC), or gravimetric analysis after solvent evaporation.
- Data Reporting: The solubility is typically expressed in units of g/100 mL, mol/L, or mg/mL at the specified temperature.

Synthesis and Purification of Tetrakis(4-bromophenyl)methane

A common method for the synthesis of **Tetrakis(4-bromophenyl)methane** involves the bromination of tetraphenylmethane.

Synthesis Protocol:

- In a round-bottom flask, place tetraphenylmethane.
- Under vigorous stirring, add bromine in small portions at room temperature.
- Continue stirring for a designated period after the addition is complete.
- Cool the reaction mixture.
- Slowly add ethanol to the cooled mixture.
- Allow the mixture to stir overnight.
- The resulting precipitate is collected by filtration, washed, and dried.

Purification by Recrystallization:

A key procedure that also provides insight into its solubility is purification by recrystallization.

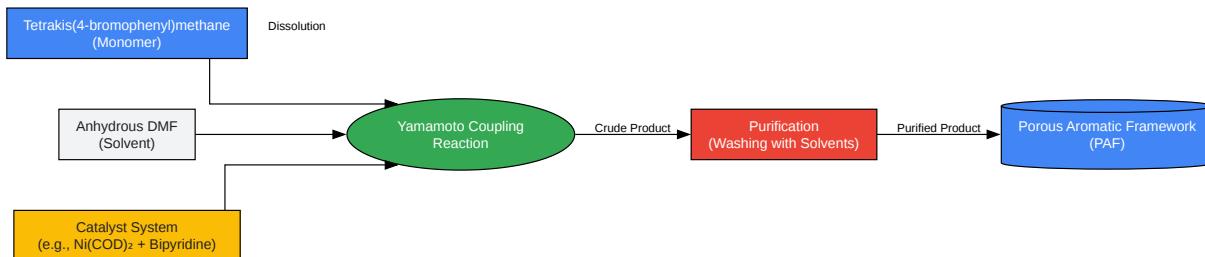
- Dissolve the crude **Tetrakis(4-bromophenyl)methane** in chloroform to create a 0.11 M solution.^[3]
- Filter the solution to remove any insoluble impurities.^[3]
- In a separate vessel, prepare a volume of ethanol equal to the volume of chloroform used.^[3]
- Slowly add the ethanol dropwise to the stirring chloroform solution over a period of one hour.^[3]
- The addition of the anti-solvent (ethanol) causes the precipitation of the purified **Tetrakis(4-bromophenyl)methane**.

- Allow the mixture to stand, typically overnight at a reduced temperature (e.g., 4°C), to maximize crystal formation.[3]
- Collect the purified white powder by filtration and dry under a vacuum.[3]

Visualizations

Logical Workflow for Synthesis of Porous Aromatic Frameworks (PAFs)

The following diagram illustrates the logical workflow for the synthesis of Porous Aromatic Frameworks (PAFs) using **Tetrakis(4-bromophenyl)methane** as a monomer. This process highlights the critical role of the monomer's solubility in the reaction solvent (e.g., DMF).

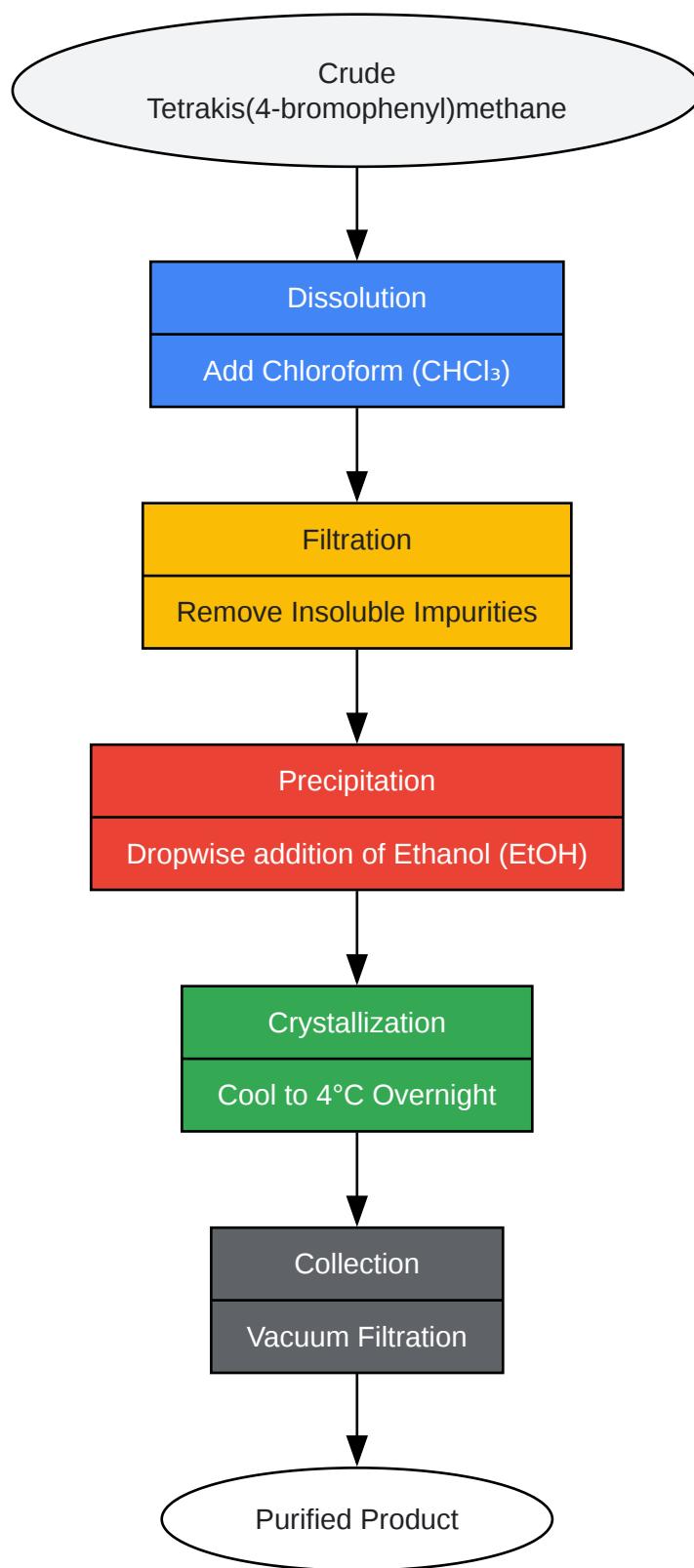


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Caption: Logical workflow for the synthesis of Porous Aromatic Frameworks (PAFs).

Experimental Setup for Recrystallization

This diagram outlines the typical experimental setup for the purification of **Tetrakis(4-bromophenyl)methane** via recrystallization, a process heavily dependent on its differential solubility in a solvent/anti-solvent system.



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Caption: Experimental workflow for the recrystallization of **Tetrakis(4-bromophenyl)methane**.

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